

Divinyltin Dichloride: Molecular Architecture, Synthesis, and Bio-Application Profiles

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Compound of Interest

Compound Name: DIVINYLTIN DICHLORIDE

CAS No.: 7532-85-6

Cat. No.: B1582001

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Executive Summary

Divinyltin dichloride (CAS: 7532-85-6) represents a critical intermediate in organotin chemistry, bridging the gap between simple alkyltin reagents and complex functionalized organometallics. Unlike its alkyl counterparts, the vinyl moiety introduces

hybridization directly bonded to the tin center, significantly altering the Lewis acidity and steric profile of the molecule. This guide provides a rigorous analysis of the molecular structure, bonding orbital mechanics, and synthetic pathways of **divinyltin dichloride**, with a specific focus on its emerging role in the synthesis of cytotoxic organotin polymers for cancer therapy.

Molecular Structure & Bonding Mechanics

Geometric Configuration

In its monomeric form (gas phase or non-coordinating solvents), **divinyltin dichloride** (

) adopts a distorted tetrahedral geometry. The central tin atom is formally

hybridized, but the geometry deviates from the ideal tetrahedron due to the electronegativity differences between the vinyl (

) and chloride ligands.

- **Bent's Rule Application:** The highly electronegative chlorine atoms direct tin s -character into the Sn-Cl bonds. Consequently, the Sn-C bonds acquire increased p -character. This rehybridization results in a widening of the C-Sn-C bond angle and a contraction of the Cl-Sn-Cl angle.
- **Coordination Expansion:** The tin center is highly Lewis acidic. In the presence of nucleophiles (N-, O-, or S-donors), the coordination number readily expands from 4 to 5 (trigonal bipyramidal) or 6 (octahedral), a property exploited in drug design to form stable adducts with DNA bases or proteins.

Electronic Bonding Profile

The Sn-C(vinyl) bond possesses unique characteristics compared to Sn-C(alkyl) bonds:

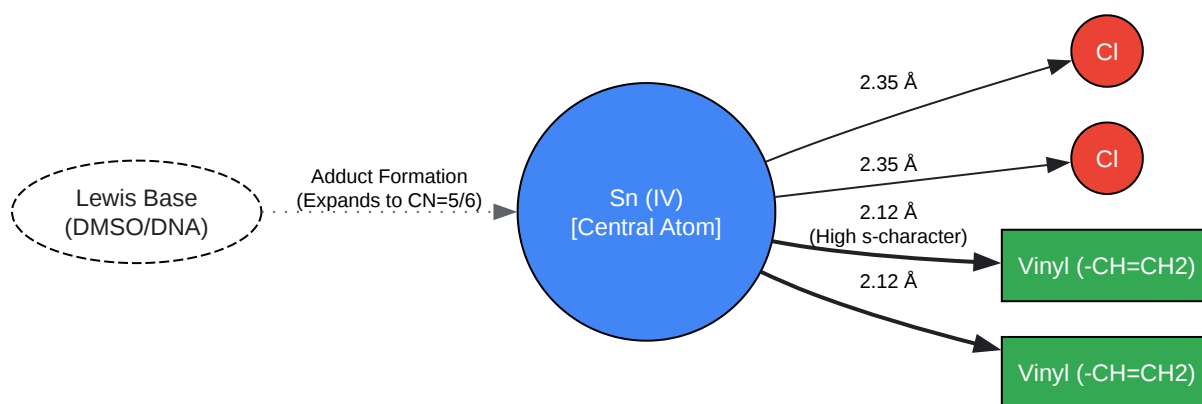
- **σ -Bonding:** Formed by the overlap of the Tin s -orbital lobe (high s -character) and the Carbon p -orbital lobe.
- **π -Interaction (Hyperconjugation):** While π -back-bonding from Sn to the vinyl π^* orbital is theoretically possible, experimental evidence (Mossbauer/NMR) suggests this effect is minimal compared to the inductive electron-withdrawing nature of the vinyl group.

Structural Data Summary (Derived from diffraction/computational models)

Parameter	Value (Approx.)	Note
Geometry	Distorted Tetrahedral ()	Monomer state
Sn-C Bond Length	2.11 - 2.14 Å	Shorter than Sn-Bu (2.18 Å) due to carbon
Sn-Cl Bond Length	2.34 - 2.38 Å	Typical for organotin chlorides
C-Sn-C Angle	125° - 130°	Expanded >109.5° (Bent's Rule)
Cl-Sn-Cl Angle	96° - 100°	Compressed <109.5°

Structural Visualization

The following diagram illustrates the monomeric geometry and the potential for coordination expansion (Lewis acid behavior).



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Figure 1: Molecular geometry of **Divinyltin dichloride** showing the distorted tetrahedral core and susceptibility to nucleophilic attack (coordination expansion).

Spectroscopic Characterization

Reliable identification of **divinyln tin dichloride** requires a multi-modal spectroscopic approach. The following parameters are diagnostic.

Technique	Diagnostic Parameter	Interpretation
NMR	-30 to +10 ppm (vs Me Sn)	Chemical shift indicates 4-coordinate Sn. Significant upfield shift (to -200 ppm) occurs upon coordination with solvents like DMSO.
NMR	5.8 - 6.8 ppm (Multiplets)	Characteristic vinyl proton pattern (ABC system). Coupling constants are diagnostic of Sn-C hybridization.
Infrared (IR)	: ~1580-1600 cm : ~300-350 cm	Vinyl double bond stretch is distinct. Sn-Cl bands confirm the presence of the halide.
Mössbauer	IS: ~1.2 - 1.4 mm/s QS: ~2.8 - 3.2 mm/s	Quadrupole Splitting (QS) is large due to the high asymmetry of the electric field gradient (symmetry) and electronegativity difference between Vinyl and Cl.

Synthesis & Reactivity[2][3][4][5][6][7]

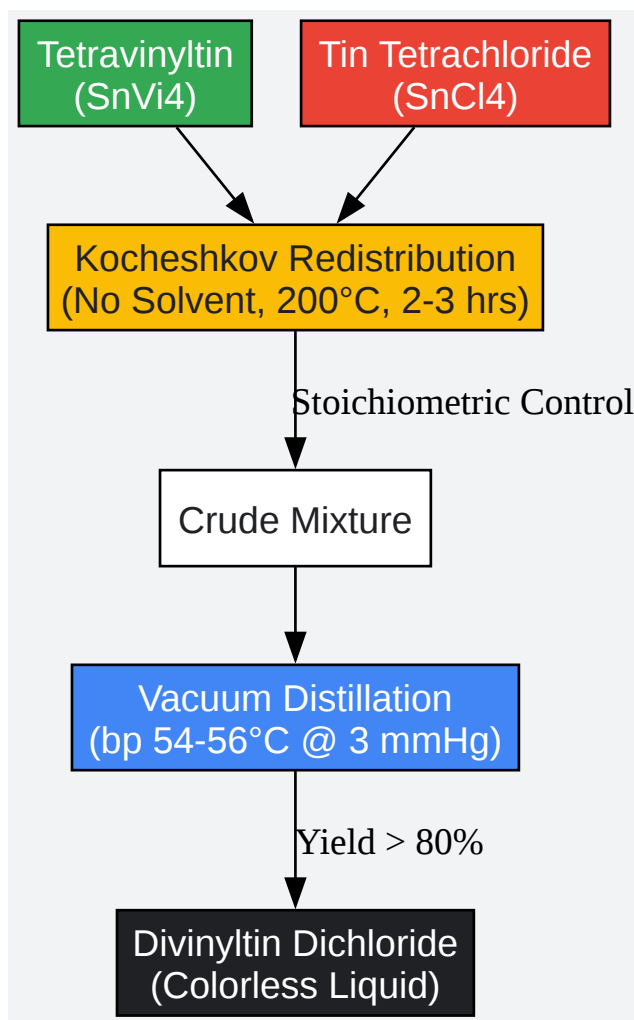
The Kocheshkov Redistribution Reaction

The most authoritative and scalable method for synthesizing high-purity **divinyln tin dichloride** is the Kocheshkov redistribution reaction. This method avoids the handling of hazardous

Grignard reagents on a large scale and allows for precise stoichiometric control.

Reaction Stoichiometry:

Synthetic Workflow Diagram



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Figure 2: Kocheshkov redistribution pathway for the synthesis of **Divinyltin dichloride**.

Experimental Protocol: Synthesis of Divinyltin Dichloride

Safety Warning: Organotin compounds are toxic. Perform all operations in a fume hood with appropriate PPE (gloves, goggles).

- Reagents: Charge a dry reaction flask with Tetravinyltin (1.0 eq) and Tin(IV) chloride (1.0 eq).
- Reaction: Heat the neat mixture to 200°C. The reaction is exothermic; initially, careful heating is required. Maintain temperature for 2–3 hours to ensure complete equilibration.
- Purification:
 - Cool the mixture to room temperature.
 - Perform fractional distillation under reduced pressure.
 - Target Fraction: Collect the fraction boiling at 54–56°C at 3 mmHg.
- Yield: Typical yields range from 80% to 90%.

Biological & Pharmaceutical Context

Antitumor Potential

Divinyltin dichloride serves as a precursor for organotin polymers (e.g., polyethers, polyesters) that exhibit significant cytotoxicity against human tumor cell lines.

- Mechanism: The organotin moiety acts as a Lewis acid, binding to phosphate groups in DNA backbones or thiol groups in proteins (cysteine residues).
- Selectivity: Research indicates activity against P388 lymphocytic leukemia and various solid tumor models (e.g., pancreatic, breast). The vinyl group's steric bulk is smaller than phenyl or butyl, potentially altering cellular uptake and binding kinetics.

Polymeric Drug Delivery Systems

A primary application in drug development is the interfacial polycondensation of **divinyltin dichloride** with biologically active diols or diamines (e.g., Ciprofloxacin, Acyclovir).

Reaction:

This creates a polymer backbone that slowly hydrolyzes in vivo, releasing the organotin moiety and the drug payload in a controlled manner.

References

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